

A Comprehensive Technical Guide to 2-Heptenoic Acid

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Compound of Interest

Compound Name: 2-Heptenoic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-Heptenoic acid**, a valuable unsaturated fatty acid with diverse applications in chemical synthesis and biochemical research. This document outlines its chemical and physical properties, provides detailed experimental protocols for its synthesis, and explores its biological significance.

Core Data and Properties

2-Heptenoic acid is a medium-chain fatty acid that exists as two geometric isomers, cis and trans. The properties of these isomers, along with the general data for **2-Heptenoic acid**, are summarized below for easy reference and comparison.

Table 1: Chemical Identification and Molecular Weight of **2-Heptenoic Acid** and its Isomers

Compound Name	Synonym(s)	CAS Number	Molecular Formula	Molecular Weight (g/mol)
2-Heptenoic acid	Hept-2-enoic acid	18999-28-5	C ₇ H ₁₂ O ₂	128.17[1][2]
trans-2-Heptenoic acid	(E)-2-Heptenoic acid	10352-88-2	C ₇ H ₁₂ O ₂	128.17
cis-2-Heptenoic acid	(Z)-2-Heptenoic acid	1577-31-7	C ₇ H ₁₂ O ₂	128.17[3]

Table 2: Physical and Chemical Properties of **2-Heptenoic Acid**

Property	Value	Notes
Appearance	Colorless to pale yellow liquid	
Odor	Disagreeable, rancid	[1]
Boiling Point	224-228 °C at 760 mmHg	[1]
Melting Point	-19 °C (estimate)	
Density	~0.95 g/cm ³	
Solubility	Soluble in oils	
pKa	4.79 ± 0.10 (Predicted)	

Synthesis of 2-Heptenoic Acid: Experimental Protocols

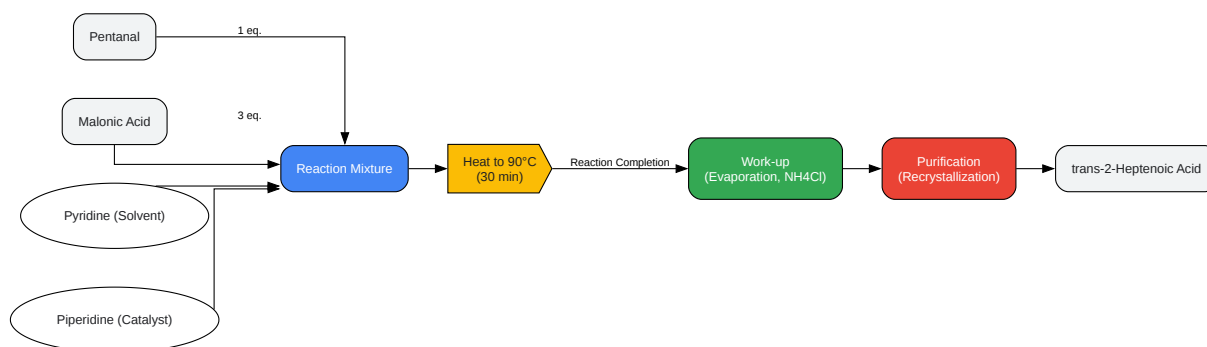
The synthesis of **2-Heptenoic acid**, particularly the trans isomer, can be effectively achieved through the Knoevenagel-Doebner condensation. An alternative route for creating the carbon-carbon double bond is the Wittig reaction. Detailed methodologies for these synthetic routes are provided below.

Knoevenagel-Doebner Condensation for trans-2-Heptenoic Acid

This method involves the condensation of an aldehyde with malonic acid, followed by decarboxylation, to yield an α,β -unsaturated carboxylic acid.^{[4][5][6][7]}

Experimental Protocol:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve malonic acid (3 equivalents) in pyridine (solvent).
- **Addition of Reactants:** To the stirred solution, add pentanal (1 equivalent) followed by a catalytic amount of piperidine.
- **Reaction Conditions:** Heat the reaction mixture to 90°C and maintain this temperature for 30 minutes. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature and evaporate the pyridine under reduced pressure.
- **Purification:** To the residue, add a cold, dilute aqueous solution of ammonium chloride to precipitate the crude product. Filter the precipitate and wash with cold water. Further purification can be achieved by recrystallization from an appropriate solvent system (e.g., ethanol/water) to yield pure trans-**2-Heptenoic acid**.



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Caption: Knoevenagel-Doebner synthesis workflow for trans-**2-Heptenoic acid**.

Wittig Reaction for 2-Heptenoic Acid

The Wittig reaction provides a versatile method for synthesizing alkenes by reacting a phosphorus ylide with an aldehyde or ketone.^{[8][9][10][11][12]}

Experimental Protocol:

- Ylide Preparation:
 - In a flame-dried, two-necked round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), suspend (4-carboxybutyl)triphenylphosphonium bromide (1 equivalent) in anhydrous tetrahydrofuran (THF).
 - Cool the suspension to 0°C in an ice bath.

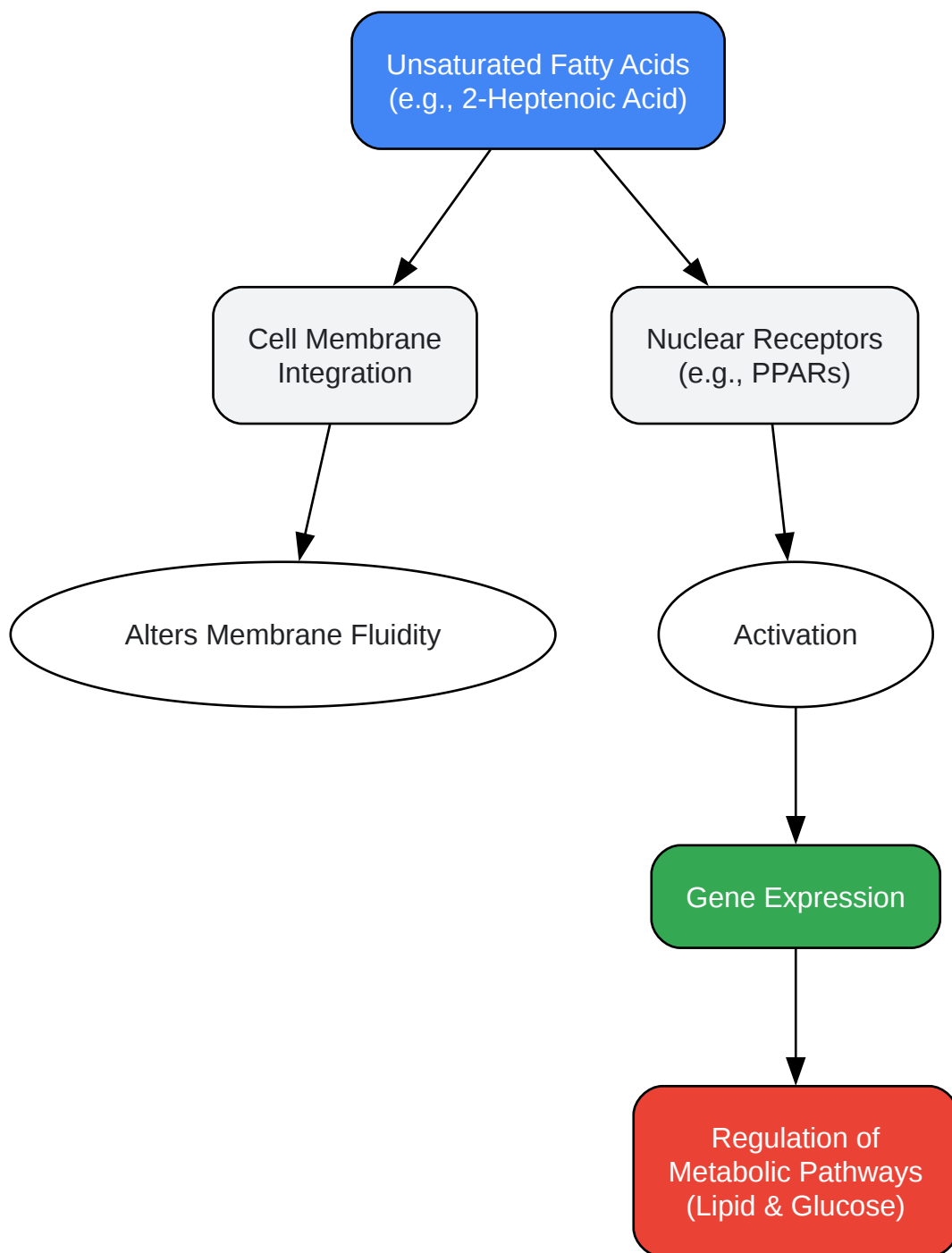
- Add a strong base, such as n-butyllithium (2 equivalents), dropwise while maintaining the temperature at 0°C.
- Allow the mixture to stir at 0°C for 30 minutes, then warm to room temperature and stir for an additional hour. The formation of the ylide is indicated by a color change.
- Reaction with Aldehyde:
 - Cool the ylide solution back to 0°C.
 - Add a solution of acetaldehyde (1 equivalent) in anhydrous THF dropwise.
 - Allow the reaction mixture to warm to room temperature and stir overnight.
- Work-up and Purification:
 - Quench the reaction by the slow addition of water.
 - Extract the aqueous layer with diethyl ether.
 - Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
 - The crude product can be purified by column chromatography on silica gel to yield **2-Heptenoic acid**.

Biological Significance and Signaling

2-Heptenoic acid, as a medium-chain unsaturated fatty acid, is involved in cellular metabolism. While it does not have a single, well-defined signaling pathway in the same manner as signaling proteins, unsaturated fatty acids are known to play crucial roles in regulating metabolic pathways.^{[13][14][15][16][17]}

Unsaturated fatty acids can act as signaling molecules that influence gene expression, often by activating nuclear receptors such as peroxisome proliferator-activated receptors (PPARs). This can lead to changes in the expression of genes involved in lipid and glucose metabolism. They are also integral components of cell membranes, affecting membrane fluidity and the function of membrane-bound proteins.

The diagram below illustrates the general regulatory role of unsaturated fatty acids in metabolic pathways.



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